

The Chemical Profile of Dodovisone B: A Technical Overview

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Compound of Interest

Compound Name: *Dodovisone B*

Cat. No.: *B593475*

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This technical guide provides a comprehensive examination of the chemical structure, properties, and isolation of **Dodovisone B**, an isoprenylated flavonoid derived from the plant *Dodonaea viscosa*. The information presented is collated from scientific literature to support research and development endeavors.

Chemical Structure and Properties

Dodovisone B is a naturally occurring flavonoid characterized by the presence of isoprenyl groups, which contribute to its unique chemical and biological properties. Its structure was elucidated through extensive spectroscopic analysis.

Table 1: Chemical and Physical Properties of **Dodovisone B**

Property	Value	Source
Molecular Formula	C ₂₇ H ₃₂ O ₉	[1][2]
Molecular Weight	500.54 g/mol	[1][2]
CAS Number	1616683-51-2	
Appearance	Yellowish oil	
Optical Rotation	[α] ²⁰ _D +15.4 (c 0.1, MeOH)	
UV (MeOH) λ _{max} (log ε)	272 (4.38), 345 (4.25) nm	
IR (KBr) ν _{max}	3421, 1654, 1587, 1245 cm ⁻¹	
HR-ESI-MS [M+H] ⁺	m/z 501.2118 (calcd. for C ₂₇ H ₃₃ O ₉ , 501.2125)	

Spectroscopic Data

The structural confirmation of **Dodovisone B** was achieved through detailed analysis of its ¹H and ¹³C Nuclear Magnetic Resonance (NMR) spectra.

Table 2: ¹H NMR Spectroscopic Data for **Dodovisone B** (500 MHz, CDCl₃)

Position	δ H (ppm)	Multiplicity (J in Hz)
6	6.48	s
8	6.36	s
2'	7.32	d (2.0)
5'	6.90	d (8.5)
6'	7.34	dd (8.5, 2.0)
1''	3.29	d (7.0)
2''	5.23	t (7.0)
4''	1.80	s
5''	1.68	s
1'''	4.58	d (6.5)
2'''	5.50	t (6.5)
3'''	3.75	m
4'''	1.35	s
5'''	1.38	s
3-OCH ₃	3.86	s
7-OCH ₃	3.92	s

Table 3: ¹³C NMR Spectroscopic Data for **Dodovisone B** (125 MHz, CDCl₃)

Position	δC (ppm)	Position	δC (ppm)
2	155.8	1'	122.5
3	138.2	2'	127.8
4	178.5	3'	130.5
5	161.2	4'	158.9
6	98.2	5'	114.8
7	164.8	6'	129.5
8	92.5	1''	28.5
9	156.9	2''	122.8
10	105.7	3''	131.5
3-OCH ₃	60.1	4''	25.8
7-OCH ₃	56.1	5''	17.9
1'''	70.2		
2'''	125.4		
3'''	138.1		
4'''	25.9		
5'''	25.9		

Experimental Protocols

Isolation of Dodovisone B

Dodovisone B was first isolated from the aerial parts of *Dodonaea viscosa*. The following is a generalized protocol based on the published literature:

- Extraction: Air-dried and powdered aerial parts of *D. viscosa* (5 kg) were extracted with 95% ethanol (3 x 20 L) at room temperature. The solvent was evaporated under reduced pressure to yield a crude extract.

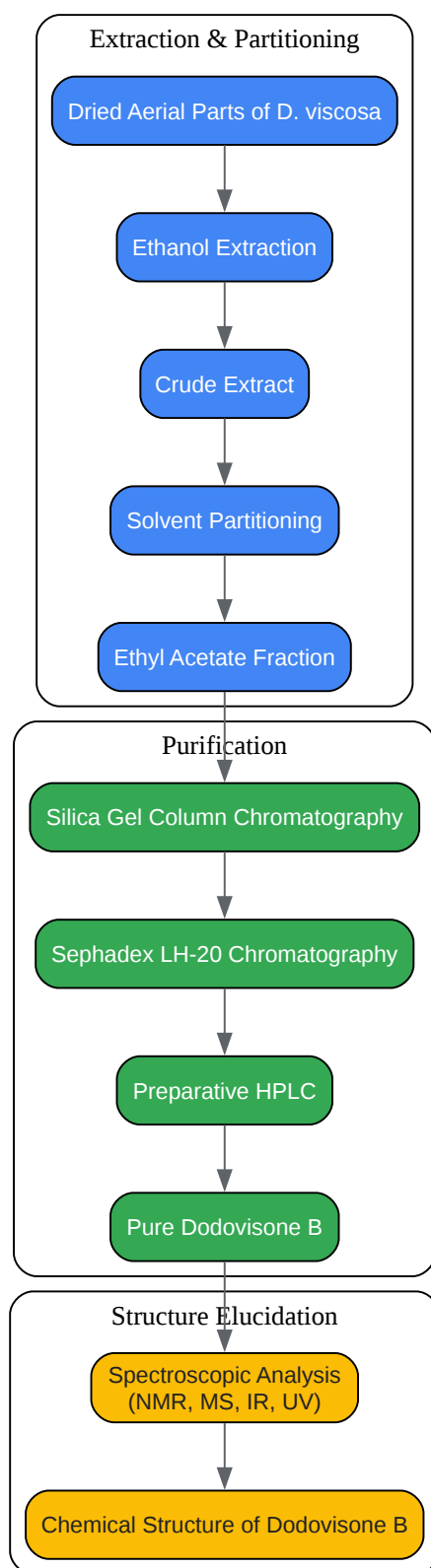
- Partitioning: The crude extract was suspended in water and successively partitioned with petroleum ether, ethyl acetate, and n-butanol.
- Chromatography: The ethyl acetate fraction was subjected to column chromatography over a silica gel column, eluting with a gradient of chloroform-methanol (from 100:0 to 0:100) to yield several fractions.
- Purification: Fractions containing **Dodovisone B** were further purified by repeated column chromatography on silica gel and Sephadex LH-20, followed by preparative High-Performance Liquid Chromatography (HPLC) to afford the pure compound.

Biological Activity

While specific signaling pathways for **Dodovisone B** have not been extensively detailed, related isoprenylated flavonoids from *Dodonaea viscosa* have been investigated for their potential to promote adipogenesis. Compounds with similar structural motifs have been shown to increase triglyceride levels in 3T3-L1 cells and enhance the accumulation of lipid droplets.^[1] Furthermore, they have been observed to upregulate the expression of adipocyte-specific genes such as aP2 and GLUT4.^[1]

Visualizations

The following diagram illustrates a generalized workflow for the isolation and characterization of **Dodovisone B**.



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A flowchart depicting the isolation and characterization of **Dodovisone B**.

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References

- 1. Isoprenylated flavonoid and adipogenesis-promoting constituents of *Dodonaea viscosa* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Isoprenylated flavonoids and clerodane diterpenoids from *Dodonaea viscosa* - PMC [pmc.ncbi.nlm.nih.gov]
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